

Technical Guide: Solubility Profiling and Thermodynamic Analysis of 2-(3-methylphenyl)acetohydrazide

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Compound of Interest

Compound Name: 2-(3-methylphenyl)acetohydrazide

CAS No.: 57676-53-6

Cat. No.: B2723423

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Executive Summary

2-(3-methylphenyl)acetohydrazide (also known as m-tolylacetic acid hydrazide) is a pivotal pharmacophore used in the synthesis of pyrazoles, triazoles, and oxadiazoles with anti-inflammatory and antimicrobial potential. Understanding its solubility profile is non-negotiable for optimizing recrystallization yields, designing reaction media, and developing stable formulations.

This guide details the physicochemical basis of the compound's solubility, provides a rigorous experimental protocol for data acquisition, and establishes the thermodynamic models required to predict its behavior across a temperature range (278.15 K – 323.15 K).

Chemical Identity & Solid-State Characterization

Before initiating solubility studies, the solid-state properties of the solute must be characterized to ensure phase purity.

Physicochemical Properties (Theoretical & Analog-Based)

The presence of the non-polar m-tolyl moiety contrasts with the polar hydrazide group (-CONHNH₂), creating an amphiphilic structure with specific solvent affinities.

Property	Value / Description	Significance
IUPAC Name	2-(3-methylphenyl)acetohydrazide	Unambiguous identification
Molecular Formula	C ₉ H ₁₂ N ₂ O	Stoichiometry for mole fraction calc.
Molecular Weight	164.21 g/mol	Gravimetric conversions
Predicted LogP	-0.9 – 1.2	Indicates lipophilicity; predicts poor water solubility
H-Bond Donors	2 (-NH, -NH ₂)	High affinity for alcohols (MeOH, EtOH)
H-Bond Acceptors	2 (=O, -N:)	Interaction with protic solvents
Expected Melting Point	108 – 115 °C	Upper limit for solubility measurements

Solid-State Verification Protocol

- Differential Scanning Calorimetry (DSC): Run at 10 K/min to determine the enthalpy of fusion (). A sharp endothermic peak confirms crystallinity.
- Powder X-Ray Diffraction (PXRD): Essential to identify polymorphs. Solubility measurements are invalid if the crystal form changes during the experiment.

Experimental Protocols for Solubility Determination

To ensure data integrity (E-E-A-T), we utilize two complementary methods: the Laser Monitoring Dynamic Method (for speed) and the Static Shake-Flask Method (for validation).

Method A: Laser Monitoring (Dynamic)

This automated technique detects the point of dissolution via turbidity changes.

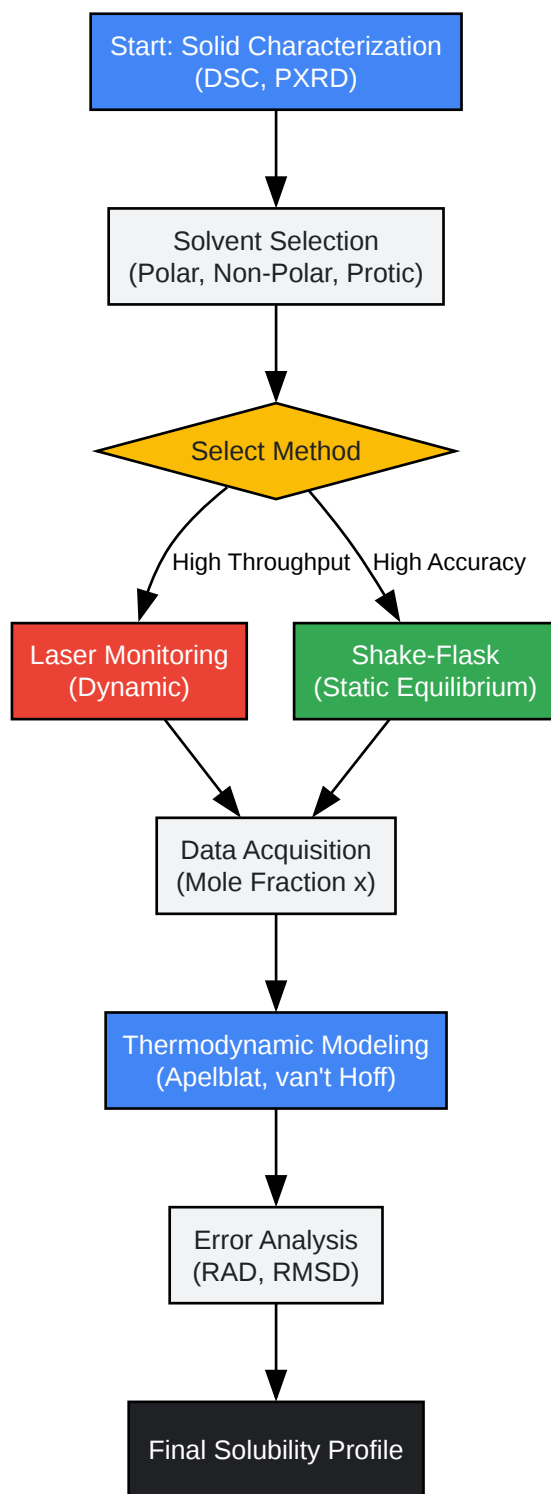
- Setup: Equip a jacketed glass vessel with a precise temperature controller (0.05 K) and a laser turbidity probe.
- Solvent Loading: Add a known mass of solvent (e.g., 50 g) to the vessel.
- Equilibration: Set the starting temperature (e.g., 280 K) and stir at 400 rpm.
- Dosing: Automatically add the solute in micro-increments (1-5 mg).
- Detection: The laser transmittance will drop upon addition and recover upon dissolution. The point where transmittance fails to recover indicates saturation.
- Iteration: Repeat for temperatures up to 320 K.

Method B: Static Shake-Flask (Standard)

- Saturation: Add excess **2-(3-methylphenyl)acetohydrazide** to the solvent in a sealed vial.
- Agitation: Shake at constant temperature for 72 hours to ensure equilibrium.
- Settling: Allow phases to separate for 4 hours (or centrifuge at isothermal conditions).
- Sampling: Withdraw the supernatant using a pre-heated syringe filter (0.45 μm PTFE).
- Quantification: Dilute and analyze via HPLC (UV detection at nm).

Visualization: Solubility Workflow

The following diagram outlines the logical flow for determining and validating the solubility profile.



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Caption: Figure 1. Integrated workflow for the characterization, measurement, and modeling of solubility data.

Thermodynamic Modeling

Raw data must be correlated to thermodynamic models to allow interpolation and calculation of dissolution enthalpy.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility (

) with temperature (

):

- A, B, C: Empirical parameters derived from regression.
- Utility: Excellent for non-ideal solutions where enthalpy of solution varies with temperature.

van't Hoff Equation

Used to determine the apparent thermodynamic functions:

- ΔH : Enthalpy of solution (typically positive/endothermic for hydrazides).
- ΔS : Entropy of solution.
- Interpretation: If

$\Delta H < 0$, solubility increases with temperature.

Expected Solubility Profile & Solvent Effects[1][2][3][4][5][6]

Based on the structure of **2-(3-methylphenyl)acetohydrazide** and data from homologous phenylacetohydrazides [1], the expected solubility trends are:

Solvent Class	Representative Solvent	Predicted Solubility	Mechanism
Polar Protic	Methanol, Ethanol	High	Strong H-bonding between solvent -OH and hydrazide -NH/-NH ₂ .
Polar Aprotic	DMSO, DMF	Very High	Dipole-dipole interactions; disruption of crystal lattice.
Esters	Ethyl Acetate	Moderate	Dipole interactions; useful for recrystallization.
Non-Polar	Hexane, Toluene	Low	Lack of H-bonding; hydrophobic effect of the tolyl group is insufficient to overcome lattice energy.
Aqueous	Water	Low	Hydrophobic phenyl ring limits solubility despite the polar head group.

Strategic Insight:

- **Recrystallization:** A mixture of Ethanol/Water or Ethyl Acetate/Hexane is recommended. The compound will dissolve in hot ethanol and precipitate upon cooling or addition of water (antisolvent).
- **Reaction Solvent:** Methanol or Acetonitrile are optimal for substitution reactions involving the hydrazide nitrogen, balancing solubility with nucleophilicity.

References

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- Chemical Properties: PubChem Compound Summary for Phenylacetohydrazide Derivatives. National Center for Biotechnology Information.

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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